

A Comprehensive Technical Guide to 3-Chlorobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 3-Chlorobenzenesulfonyl chloride

Cat. No.: B1346645

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **3-Chlorobenzenesulfonyl chloride**, a pivotal reagent in organic synthesis and pharmaceutical development. It covers its chemical identity, physical properties, synthesis, reactivity, and safety protocols, presented in a format tailored for technical experts.

Chemical Identity and Structure

3-Chlorobenzenesulfonyl chloride is an organosulfur compound characterized by a benzene ring substituted with a chlorine atom at the meta-position and a sulfonyl chloride functional group.^[1] Its unique structure makes it a versatile intermediate in the synthesis of a wide range of complex molecules.^{[1][2]}

The Chemical Abstracts Service (CAS) has assigned the number 2888-06-4 to this compound.^{[3][4][5][6][7][8][9]}

Caption: Molecular structure of **3-Chlorobenzenesulfonyl chloride**.

Molecular Identifiers

A summary of key identifiers for **3-Chlorobenzenesulfonyl chloride** is provided below.

Identifier	Value	Citation
IUPAC Name	3-chlorobenzenesulfonyl chloride	[3][8]
CAS Number	2888-06-4	[3][4][5][8]
Molecular Formula	C ₆ H ₄ Cl ₂ O ₂ S	[3][4][6][8][9]
Molecular Weight	211.07 g/mol	[3][6][9]
Canonical SMILES	<chem>C1=CC(=CC(=C1)Cl)S(=O)(=O)Cl</chem>	[3]
InChI Key	OINWZUJVEXUHCC-UHFFFAOYSA-N	[3][4][8]
EC Number	220-753-0	
Synonyms	m-Chlorobenzenesulfonyl chloride, 3-Chlorobenzene-1-sulfonyl chloride	[3][4][5]

Physicochemical Properties

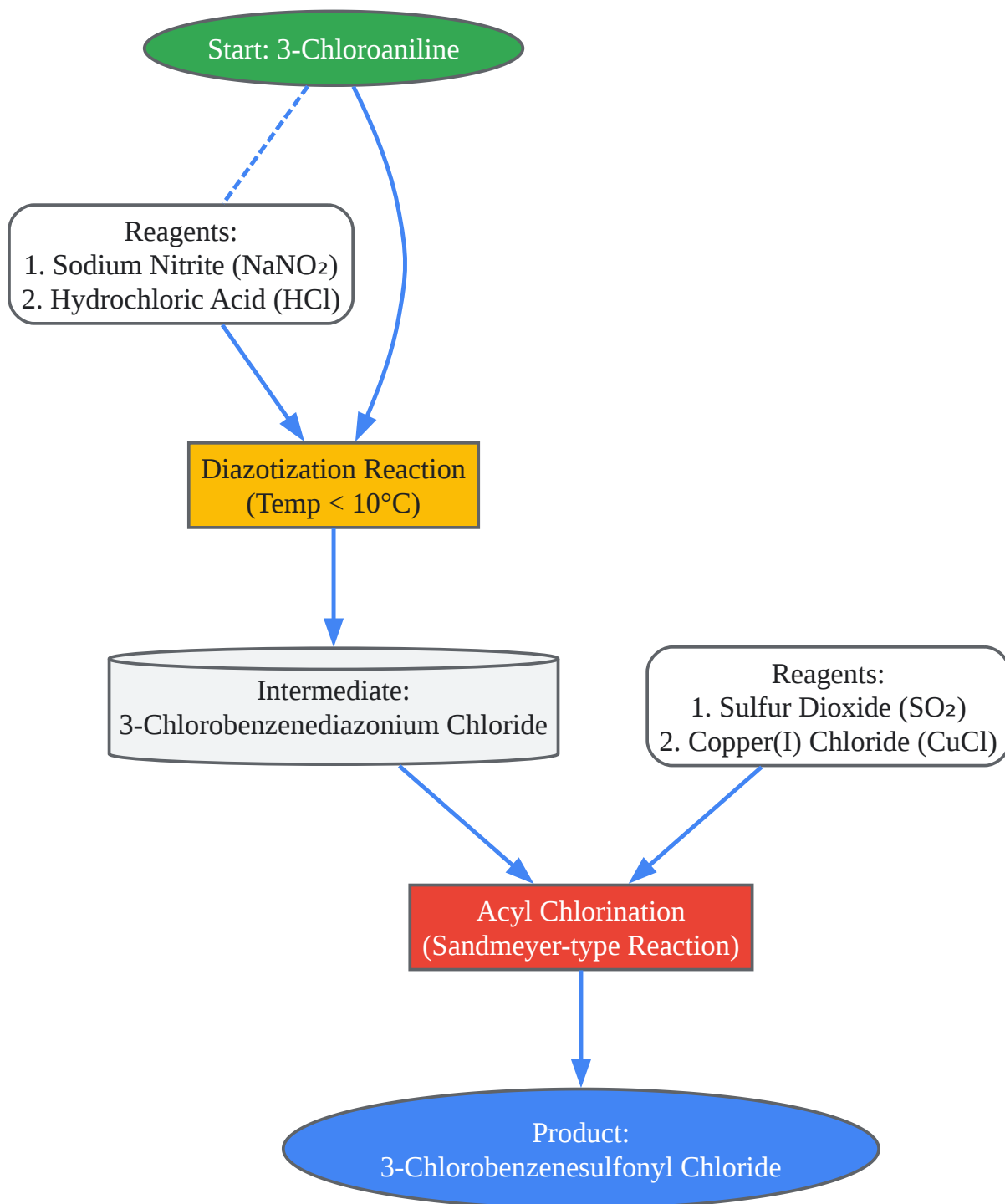
3-Chlorobenzenesulfonyl chloride is typically a colorless to light yellow liquid at room temperature with a pungent odor.[5][10] It is sensitive to moisture and will react with water.[4][5]

Property	Value	Citation
Appearance	Clear yellow liquid	[3][5]
Melting Point	21 °C	[3][4][5][6]
Boiling Point	102-104 °C at 1 mmHg	[5][6][7]
Density	1.499 - 1.529 g/cm ³ at 25 °C	[3][4]
Refractive Index (n _{20/D})	1.568	[4][5]
Flash Point	>110 °C (>230 °F)	[4]
Solubility	Soluble in organic solvents (ether, benzene, chloroform); limited solubility in water.	[2][10]

Experimental Protocols & Synthesis

General Synthesis Pathway

A common route for the preparation of substituted benzenesulfonyl chlorides involves the diazotization of the corresponding aniline, followed by an acyl chlorination reaction.[11] This process offers a reliable method for introducing the sulfonyl chloride group onto the aromatic ring.



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Caption: General workflow for the synthesis of **3-Chlorobenzenesulfonyl chloride**.

Methodology:

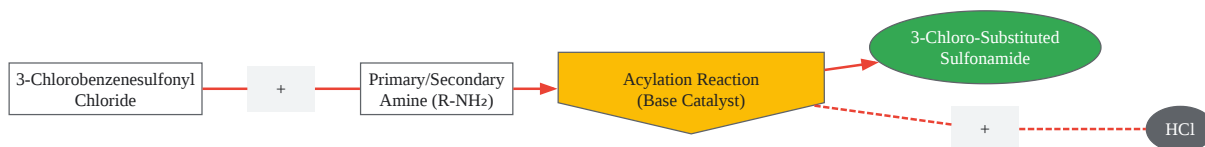
- **Diazotization:** 3-Chloroaniline is dissolved in an acidic solution, such as hydrochloric acid, and cooled to below 10°C.[11] An aqueous solution of sodium nitrite is added dropwise while maintaining the low temperature to form the 3-chlorobenzenediazonium salt intermediate.
[11]
- **Acyl Chlorination:** The resulting diazonium salt solution is then subjected to an acyl chlorination reaction. In a process analogous to the Sandmeyer reaction, the diazonium salt is treated with a solution of sulfur dioxide in the presence of a copper catalyst (e.g., copper(I) chloride) to yield **3-Chlorobenzenesulfonyl chloride**. [11]
- **Work-up:** The final product is typically isolated through extraction with an organic solvent, followed by purification techniques such as distillation under reduced pressure.

Chemical Reactivity and Applications

The primary utility of **3-Chlorobenzenesulfonyl chloride** stems from its highly reactive sulfonyl chloride group, which acts as a potent electrophile.[1][2] This reactivity is fundamental to its application in drug development and organic synthesis.

Formation of Sulfonamides

A cornerstone reaction is its acylation of primary and secondary amines to form sulfonamides. [2][10] Sulfonamide moieties are crucial pharmacophores found in numerous therapeutic agents, including antibiotics and diuretics.[2] The reaction typically proceeds smoothly under mild alkaline conditions, often using an organic base like pyridine as an acid scavenger.[10]



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Caption: Reaction pathway for the formation of sulfonamides.

Other Applications

- **Pharmaceuticals:** Serves as a key building block in the synthesis of various active pharmaceutical ingredients (APIs).[\[2\]](#)[\[12\]](#)
- **Agrochemicals and Dyes:** Used as an intermediate in the manufacturing of certain agrochemicals and dyes.[\[2\]](#)
- **Protecting Group:** Employed in multi-step syntheses to protect amine and alcohol functional groups.[\[1\]](#)

Safety and Handling

3-Chlorobenzenesulfonyl chloride is a hazardous and corrosive chemical that requires strict safety protocols for handling and storage.[\[10\]](#)[\[13\]](#)

Hazard Category	Description	Precautionary Statements
Corrosion	Causes severe skin burns and eye damage. [3] [13] [14]	Wear protective gloves, clothing, eye, and face protection. [13] [14] (P280)
Inhalation	Corrosive upon inhalation. [10]	Do not breathe mist/vapors/spray. [13] [14] Use in a well-ventilated area. [2] (P260)
Ingestion	Causes severe burns to the gastrointestinal tract. [13]	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [13] [14] (P301+P330+P331)
Reactivity	Reacts with water, potentially releasing acidic mist. [10] Moisture sensitive. [4] [5]	Store under an inert atmosphere (nitrogen or argon). [3] [4] [5] Keep container tightly sealed. [10]

First Aid Measures:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek urgent medical attention.^[13]
- Skin: Take off contaminated clothing immediately. Rinse skin with plenty of water.^{[13][14]}
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.^[13]

Storage: Store in a cool, dry, and well-ventilated area away from heat and incompatible substances like strong bases and oxidizing agents.^{[10][13]} Containers should be tightly sealed, corrosion-resistant, and stored at 2-8°C under an inert gas.^{[3][4][5]}

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